

Safeguarding Your Research: A Comprehensive Guide to Handling 3,4-Dibromobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dibromobenzoic acid

Cat. No.: B1298454

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Handling and Disposal of **3,4-Dibromobenzoic Acid**.

This guide provides critical safety protocols and operational procedures for the handling of **3,4-Dibromobenzoic acid**. Adherence to these guidelines is essential for ensuring a safe laboratory environment and minimizing risks associated with this chemical.

Hazard Identification and Classification

3,4-Dibromobenzoic acid is a compound that necessitates careful handling due to its potential health hazards. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) identifies it with the following hazard statements:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Proper personal protective equipment (PPE) and adherence to handling and disposal protocols are mandatory to mitigate these risks.

Quantitative Safety Data

Parameter	Information	Source
CAS Number	619-03-4	[2][3]
Molecular Formula	C ₇ H ₄ Br ₂ O ₂	[1][3]
Molecular Weight	279.91 g/mol	[1][3]
Hazard Classifications	Acute Toxicity, Oral (Category 4); Skin Irritation (Category 2); Serious Eye Irritation (Category 2); Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory tract irritation)	[1]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	[4][5]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is crucial to prevent exposure. The following PPE is mandatory when handling **3,4-Dibromobenzoic acid**:

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Tightly fitting safety goggles or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166.[6]
Hand Protection	Chemical-impermeable gloves. Gloves must be inspected prior to use.	EU Directive 89/686/EEC and the standard EN 374.[2]
Skin and Body Protection	Fire/flamm resistant and impervious clothing, such as a lab coat.	[2][6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]	Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[7]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area.[2][7] An operational eyewash station and safety shower must be in close proximity.[7]
- Work within a certified chemical fume hood.
- Gather all necessary PPE and ensure it is in good condition.
- Prepare a designated and properly labeled waste container for **3,4-Dibromobenzoic acid**. [2]

2. Handling the Chemical:

- Wear all required PPE before handling the chemical.
- Avoid the formation of dust and aerosols.[2]
- Carefully weigh and transfer the chemical, minimizing agitation.
- Avoid contact with skin and eyes.[2] In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[2][5]
- Do not eat, drink, or smoke in the handling area.[4]

3. Post-Handling and Storage:

- Securely close the container of **3,4-Dibromobenzoic acid**.
- Store the container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and strong bases.[2][7]
- Decontaminate the work area and any equipment used.
- Remove PPE carefully to avoid skin contamination and wash hands thoroughly after handling.[2][5]

Disposal Plan

1. Waste Identification and Segregation:

- All waste containing **3,4-Dibromobenzoic acid** must be treated as hazardous waste.[5]
- Segregate this waste from other laboratory waste streams to prevent mixing with incompatible substances.

2. Container Selection and Labeling:

- Use a dedicated, leak-proof, and sealable container for the collection of **3,4-Dibromobenzoic acid** waste.

- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: **"3,4-Dibromobenzoic acid"**.

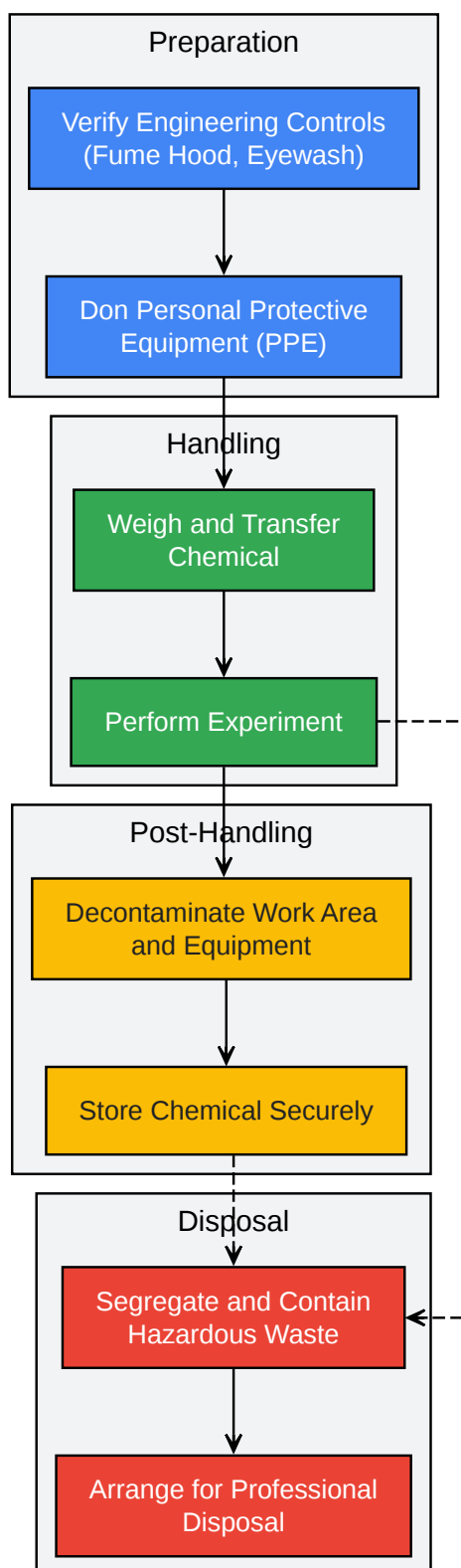
3. Waste Accumulation and Storage:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area.
- The storage area should be cool and dry.

4. Professional Disposal Arrangement:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
- Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.^{[2][5]} Contaminated packaging should also be disposed of as hazardous waste.^[2]

Experimental Workflow Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **3,4-Dibromobenzoic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4-Dibromobenzoic acid | C₇H₄Br₂O₂ | CID 624397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. chemscene.com [chemscene.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 3,4-Dibromobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298454#personal-protective-equipment-for-handling-3-4-dibromobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com